

standard operating procedures for safe handling and disposal of chromafenozide

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Application Notes and Protocols for Chromafenozide

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Chromafenozide (CAS No. 143807-66-3) is a diacylhydrazine-based insecticide that functions as an insect growth regulator.[1] It acts as a non-steroidal ecdysone agonist, disrupting the molting process in lepidopteran larvae, which ultimately leads to their death.[1][2] Due to its specific mode of action, it is a valuable tool in pest management research and agricultural applications.[2][3]

These application notes provide standard operating procedures (SOPs) for the safe handling and disposal of **chromafenozide** in a laboratory setting. Adherence to these protocols is crucial to minimize exposure risks, prevent environmental contamination, and ensure a safe working environment for all personnel.

Hazard Identification and Risk Assessment

Chromafenozide is classified as hazardous. The primary risks associated with its handling include skin and eye irritation, and potential harm if inhaled or swallowed. It is also recognized



as being toxic to aquatic life with long-lasting effects.[4][5] A thorough risk assessment should be conducted before any new experimental procedure involving this compound.

Table 1: GHS Hazard Identification for Chromafenozide

Hazard Class	Hazard Statement	Precautionary Statement Codes	
Skin Irritation Category 2	H315: Causes skin irritation.[4]	P264, P280	
Eye Irritation Category 2A	H319: Causes serious eye irritation.[4][6]	P264, P280	
Acute Toxicity (Inhalation)	H332: Harmful if inhaled.[4]	P261, P312	
Hazardous to the Aquatic Environment (Acute)	H400: Very toxic to aquatic life. [4]	P273	

| Hazardous to the Aquatic Environment (Chronic) | H410/H411: Very toxic/Toxic to aquatic life with long lasting effects.[4][5] | P273, P391, P501 |

Note: **Chromafenozide** is often supplied as a standard in a solvent like acetonitrile. In such cases, the solution is also classified as highly flammable (H225) and harmful if swallowed (H302), primarily due to the solvent.[6] This SOP focuses on the handling of the pure, solid compound unless otherwise specified.

Physicochemical and Toxicological Data

Understanding the properties of **chromafenozide** is essential for safe handling and for designing experiments.

Table 2: Physicochemical Properties of **Chromafenozide**



Property	Value	Reference(s)
CAS Number	143807-66-3	[5][7]
Molecular Formula	C24H30N2O3	[1][7]
Molecular Weight	394.51 g/mol	[3][7]
Appearance	White crystalline powder	[3][7]
Melting Point	186.4 °C	[3][7]
Water Solubility	1.12 mg/L (at 20°C)	[3][7]
Partition Coefficient (log P)	2.7 (n-octanol/water)	[3][7]
Vapor Pressure	<4 x 10 ⁻⁹ Pa (at 25°C)	[7]

| Storage Temperature | 0-6 °C is recommended for long-term storage. |[1] |

Table 3: Acute Toxicity Data for Chromafenozide

Route of Exposure	Species	Value (LD50 / LC50)	Reference(s)
Oral	Rat, Mouse	>5000 mg/kg	[7]
Dermal	Rabbit	>2000 mg/kg	[7]

| Inhalation | Rat | >4.68 mg/L |[7] |

Experimental Protocols: Safe Handling and Storage Engineering Controls

- Ventilation: All procedures involving the handling of solid chromafenozide or concentrated solutions should be performed within a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the laboratory where **chromafenozide** is handled.



Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **chromafenozide**.

Table 4: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Purpose
Eye/Face Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles.[4]	Protects against dust particles and splashes.
Hand Protection	Nitrile gloves (minimum 0.11 mm thickness). Change gloves immediately if contaminated.	Prevents skin contact and irritation.[4]
Skin/Body Protection	Fully buttoned laboratory coat.	Protects skin and personal clothing from contamination.

| Respiratory Protection | Not typically required when using adequate engineering controls (fume hood). | If engineering controls are not available or during a large spill, a NIOSH-approved respirator with a particulate filter may be necessary. |

Protocol 1: Weighing and Preparing Stock Solutions

- Preparation: Don all required PPE as specified in Table 4. Designate a specific area within a chemical fume hood for weighing.
- Weighing: Use a tared weigh boat or glassine paper. Handle the solid compound carefully to avoid generating dust.
- Transfer: Use a spatula to transfer the weighed solid into an appropriate vessel (e.g., volumetric flask, beaker).
- Dissolution: Add the desired solvent to the vessel inside the fume hood. Chromafenozide is moderately soluble in polar organic solvents.[7] Swirl or stir until fully dissolved. If necessary, sonicate to aid dissolution.



- Labeling: Clearly label the container with the chemical name, concentration, solvent, date, and appropriate hazard pictograms.
- Cleanup: Clean the weighing area and any utensils used. Dispose of contaminated disposables (weigh boats, wipes) as hazardous waste (see Section 6.0).

Storage Protocol

- Primary Container: Keep **chromafenozide** in its original, tightly sealed container.[4][6]
- Location: Store in a cool, dry, and well-ventilated area designated for chemical storage.[4] Keep away from incompatible materials.
- Security: Store in a locked cabinet or area with restricted access to authorized personnel only.[8]

Emergency ProceduresProtocol 2: Spill Response

- Evacuation & Alerting: For large spills, evacuate the immediate area and alert laboratory personnel and the safety officer.
- Containment: Prevent the spill from spreading. For liquid spills, use absorbent pads or socks. For solid spills, avoid creating dust.
- PPE: Wear appropriate PPE, including double nitrile gloves, safety goggles, and a lab coat. A
 respirator may be required for large spills of solid material.
- Cleanup (Solid Spill):
 - Gently cover the spill with damp paper towels to avoid raising dust.
 - Carefully scoop the material into a labeled hazardous waste container.
 - Wipe the area with a cloth dampened with a suitable solvent (e.g., ethanol or acetone),
 followed by soap and water.
- Cleanup (Liquid Spill):



- o Cover the spill with an absorbent material (e.g., sand, diatomite, or universal binders).[6]
- Once absorbed, scoop the material into a labeled hazardous waste container.
- Decontaminate the area with soap and water.
- Disposal: Dispose of all cleanup materials as hazardous waste.

First Aid Measures

Immediate first aid is critical in case of exposure.

Table 5: First Aid Measures for **Chromafenozide** Exposure

Exposure Route	First Aid Protocol	Reference(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.	[4]
Skin Contact	Remove contaminated clothing. Wash affected area thoroughly with soap and water. Seek medical attention if irritation develops or persists.	[4]
Inhalation	Move the person to fresh air. If breathing is difficult or symptoms occur, seek immediate medical attention.	[4]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]



Experimental Protocols: Waste Disposal

All **chromafenozide** waste is considered hazardous and must be disposed of according to institutional and local environmental regulations.[5] Avoid release to the environment.[5]

Protocol 3: Disposal of Chromafenozide-Contaminated Waste

- Waste Segregation:
 - Solid Waste: Collect contaminated PPE (gloves, etc.), weigh paper, and unused solid chromafenozide in a clearly labeled, sealed hazardous waste container.
 - Liquid Waste: Collect all solutions containing chromafenozide in a dedicated, sealed, and properly labeled hazardous waste container. Do not mix with incompatible waste streams.
- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name "**Chromafenozide**," and the primary hazards (e.g., "Irritant," "Aquatic Toxin").
- Storage: Store waste containers in a designated satellite accumulation area until they are collected by the institution's environmental health and safety department.
- Disposal Request: Follow institutional procedures to request a hazardous waste pickup.

Protocol 4: Decontamination of Reusable Glassware

- Initial Rinse: Rinse the glassware three times with a small amount of a suitable solvent (e.g., acetone or ethanol) in which **chromafenozide** is soluble.
- Collect Rinsate: Collect all solvent rinsate in the designated hazardous liquid waste container.
- Wash: Wash the triple-rinsed glassware with laboratory detergent and water.
- Final Rinse: Rinse with deionized water and allow to dry.

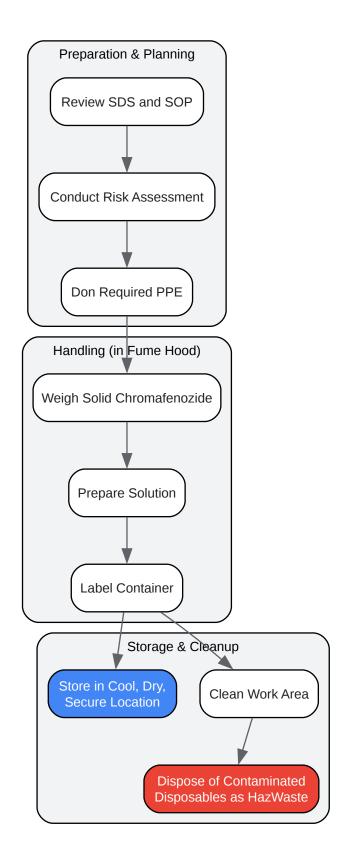
Protocol 5: Disposal of Empty Containers



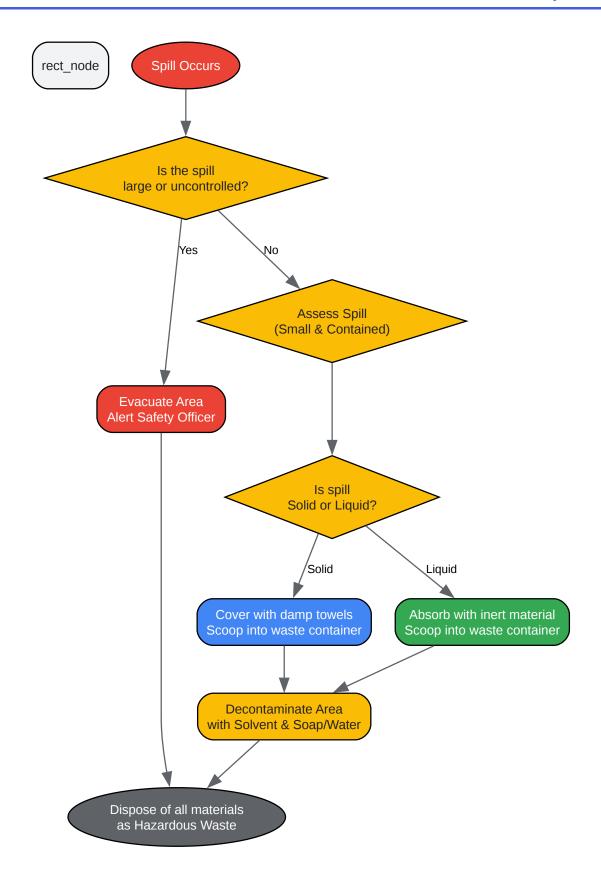
- Triple Rinse: For containers that held solid or liquid forms of chromafenozide, perform a triple rinse procedure.[9]
 - 1. Fill the container approximately one-quarter full with a suitable solvent (e.g., acetone or ethanol).
 - 2. Secure the cap and shake for 30 seconds.
 - 3. Empty the rinsate into the appropriate hazardous liquid waste container.
 - 4. Repeat two more times.
- Deface Label: Completely deface or remove the original label to prevent misuse.
- Disposal: Dispose of the rinsed, defaced container according to institutional guidelines, which may allow for disposal as non-hazardous solid waste or in a glass recycling bin.

Visualizations Workflow for Safe Handling of Chromafenozide

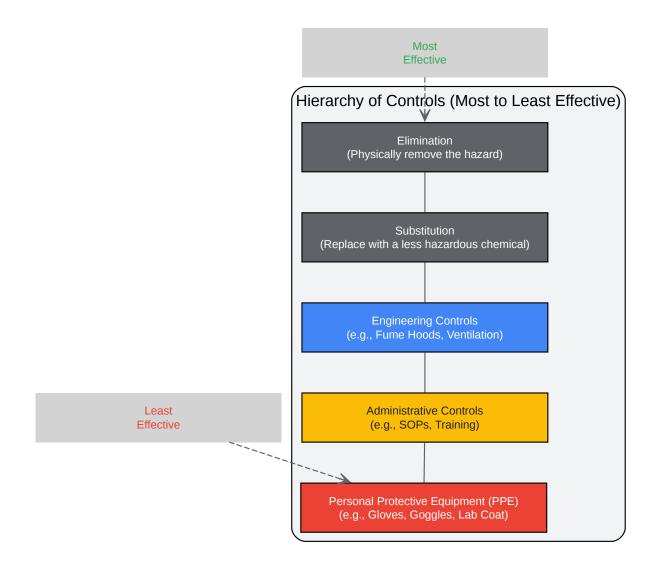












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